

# Personal protective equipment for handling Dox-btn2

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## Compound of Interest

Compound Name: Dox-btn2

Cat. No.: B10862065

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## Essential Safety and Handling Guide for Dox-btn2

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Dox-btn2**. The following procedural steps and data are derived from the product's Safety Data Sheet (SDS) to ensure safe laboratory practices.

Compound Information: **Dox-btn2** is identified as a biotinylated derivative of Doxorubicin, a potent compound used in cell imaging.<sup>[1]</sup> While Doxorubicin is known to accumulate in the nucleus, **Dox-btn2** is primarily found in the cytoplasm.<sup>[1]</sup>

## Hazard Identification and Classification

**Dox-btn2** is classified with the following hazards according to the Globally Harmonized System (GHS).<sup>[2]</sup>

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed. <sup>[2]</sup>
Acute Aquatic Toxicity	1	H400: Very toxic to aquatic life. <sup>[2]</sup>
Chronic Aquatic Toxicity	1	H410: Very toxic to aquatic life with long lasting effects. <sup>[2]</sup>

It is important to note that **Dox-btn2** is a derivative of Doxorubicin, a compound with known carcinogenic, mutagenic, and reproductive toxicity. Therefore, handling **Dox-btn2** with the highest degree of caution is imperative.

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Dox-btn2** to minimize exposure risk.<sup>[2]</sup>

Protection Type	Specification
Eye Protection	Safety goggles with side-shields.
Hand Protection	Protective gloves (chemically resistant).
Skin and Body	Impervious clothing, such as a lab coat.
Respiratory	A suitable respirator should be used.

## Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical for maintaining a safe laboratory environment.

### Safe Handling:

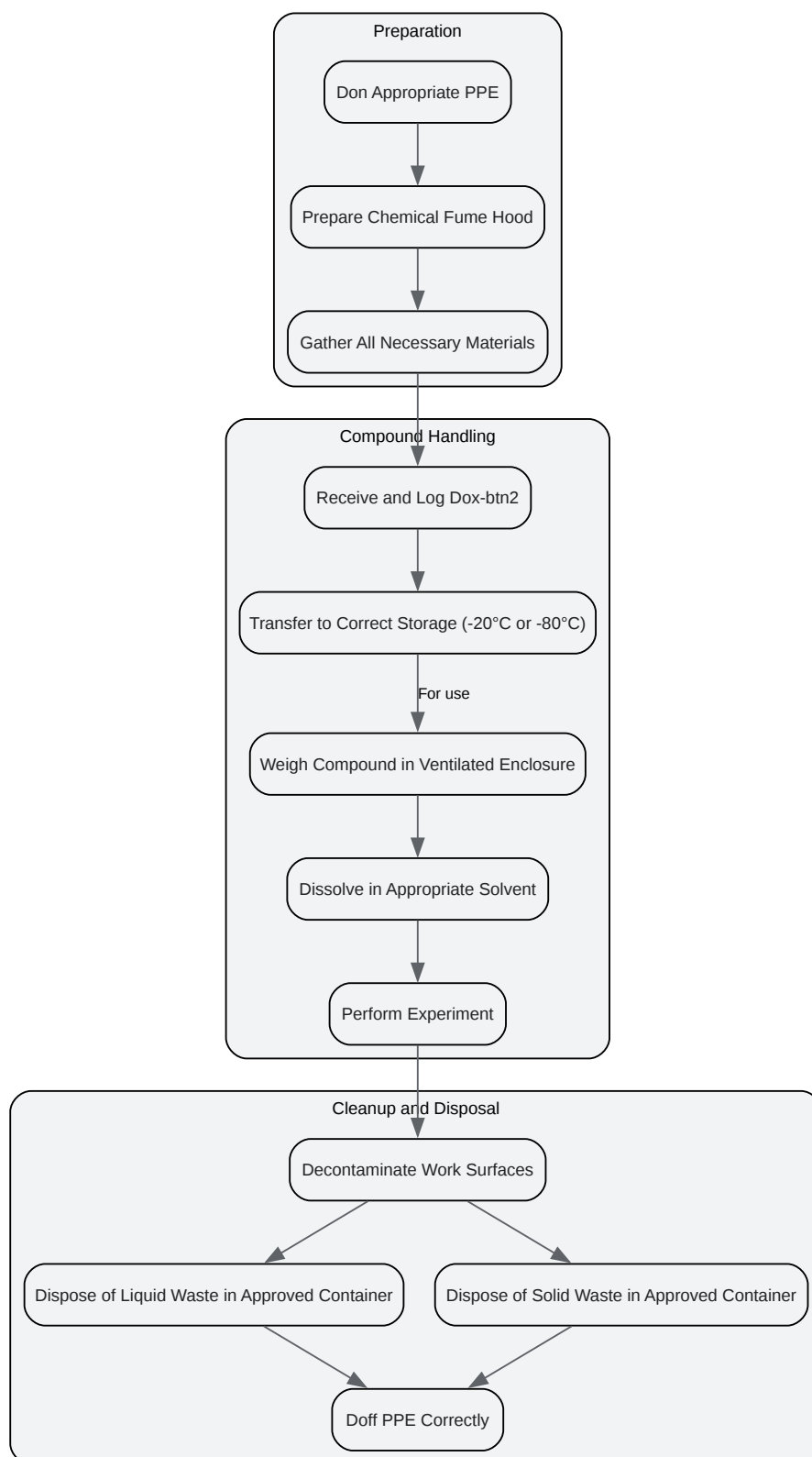
- Avoid inhalation of dust or aerosols.<sup>[2]</sup>
- Prevent contact with eyes and skin.<sup>[2]</sup>
- Work exclusively in areas with adequate exhaust ventilation, such as a chemical fume hood.  
<sup>[2]</sup>
- Do not eat, drink, or smoke in areas where **Dox-btn2** is handled or stored.<sup>[2]</sup>
- Wash hands thoroughly after handling the compound.<sup>[2]</sup>

### Storage Conditions:

- Keep the container tightly sealed.[2]
- Store in a cool, well-ventilated area.[2]
- Protect from direct sunlight and sources of ignition.[2]
- Storage Temperatures:
  - Powder: -20°C[2]
  - In solvent: -80°C[2]

## Experimental Workflow for Handling Dox-btn2

The following diagram outlines the standard procedure for safely handling **Dox-btn2** from receipt to disposal.



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## References

- 1. Dox-btn2|CAS 3026061-31-1 |DC Chemicals [dcchemicals.com]
- 2. Dox-btn2|3026061-31-1|MSDS [dcchemicals.com]
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